

Application Notes and Protocols for the Analytical Characterization of 4-Aminobenzoic Acid

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Compound of Interest

Compound Name: 4-[(4,6-Dimethylpyrimidin-2-yl)amino]benzoic acid

Cat. No.: B1298761

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Introduction

4-Aminobenzoic acid (p-aminobenzoic acid or PABA) is an organic compound with the formula $\text{H}_2\text{NC}_6\text{H}_4\text{CO}_2\text{H}$.^[1] It is a white crystalline solid, although commercial samples can appear gray, and it is slightly soluble in water.^{[1][2]} PABA is a key intermediate in the synthesis of folates in bacteria and has been widely used in sunscreens as a UV filter due to its ability to absorb UVB radiation.^{[2][3]} Its accurate characterization and quantification are crucial for quality control in pharmaceutical formulations, cosmetic products, and various research applications.^[4] These application notes provide detailed protocols for the characterization of 4-aminobenzoic acid using a range of modern analytical techniques.

Spectroscopic Techniques

Spectroscopic methods are invaluable for elucidating the molecular structure and confirming the identity of 4-aminobenzoic acid.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a simple and robust method for the quantitative determination of PABA. The aromatic ring and the presence of chromophoric groups (amino and carboxyl) result in characteristic UV absorption.

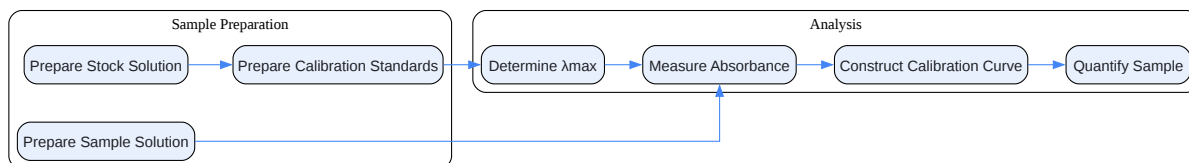
Experimental Protocol:

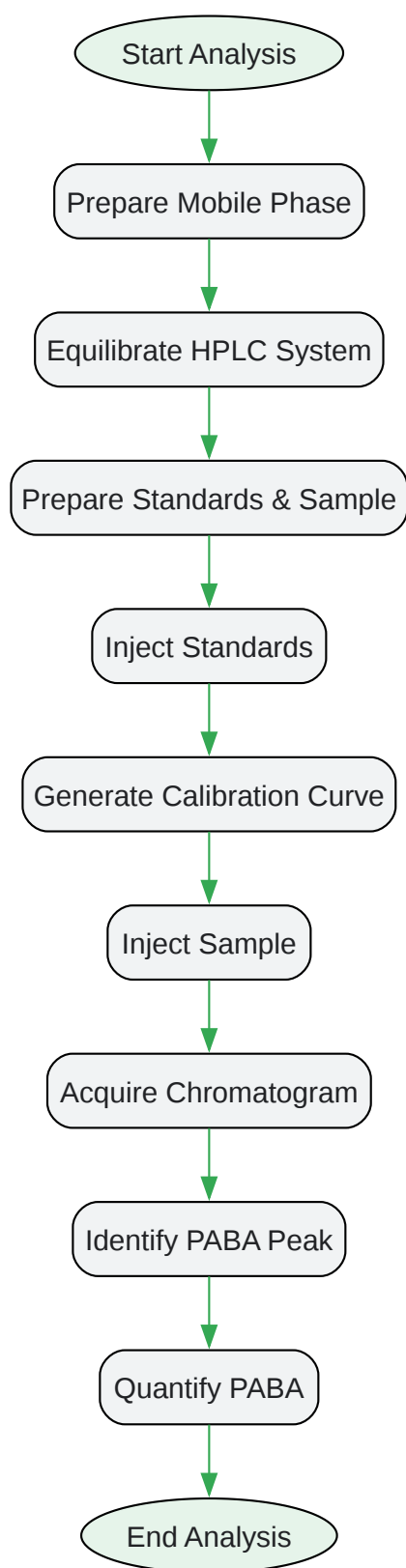
- Instrumentation: A calibrated UV-Vis spectrophotometer.
- Sample Preparation:
 - Prepare a stock solution of 4-aminobenzoic acid (e.g., 100 µg/mL) in a suitable solvent such as methanol or ethanol.[\[5\]](#)
 - Prepare a series of calibration standards by diluting the stock solution to concentrations ranging from, for example, 1 to 20 µg/mL.
- Analysis:
 - Scan the UV-Vis spectrum of a standard solution from 200 to 400 nm to determine the wavelength of maximum absorbance (λ_{max}).
 - Measure the absorbance of the calibration standards and the sample solution at the determined λ_{max} .
 - Construct a calibration curve by plotting absorbance versus concentration and determine the concentration of the sample.

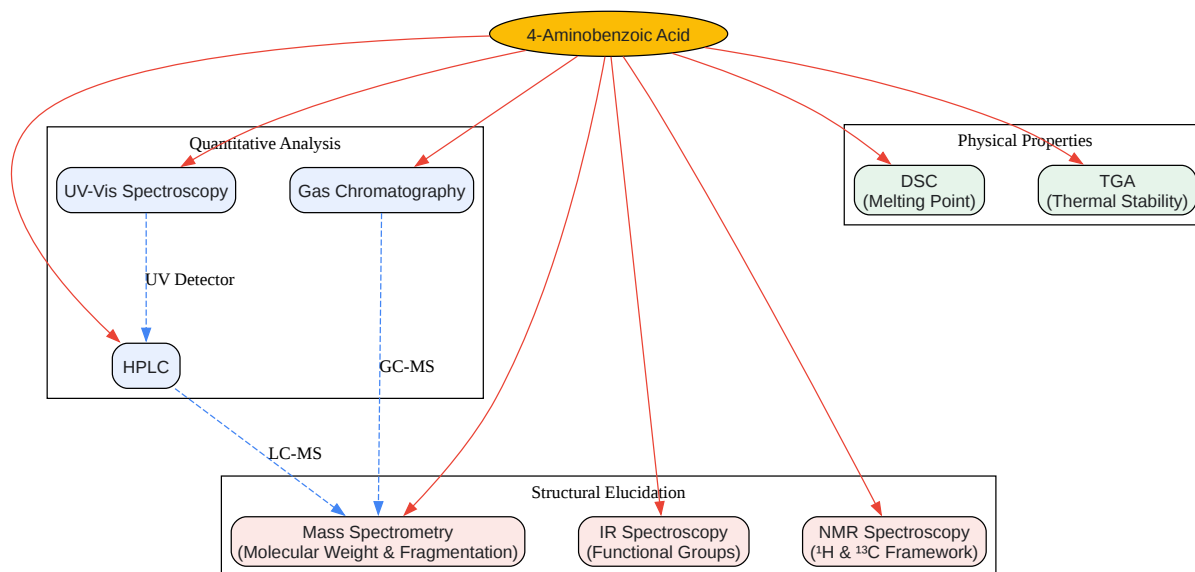
Quantitative Data:

Parameter	Value	Solvent	Reference
λ_{max}	~266 nm	Water	[6]
λ_{max}	~278 nm	Not Specified	[7]
λ_{max}	~280 nm	Methanol	[5]

Workflow for UV-Vis Analysis of 4-Aminobenzoic Acid







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